

(R)-selisistat stability in DMSO stock solution

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Compound of Interest

Compound Name: (R)-selisistat

Cat. No.: B1680143

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Answering the user's request.## (R)-selisistat in DMSO: A Technical Guide to Stock Solution Stability

This technical support center provides researchers, scientists, and drug development professionals with essential guidance on the stability and handling of (R)-selisistat stock solutions prepared in dimethyl sulfoxide (DMSO). The following information is presented in a question-and-answer format to directly address common issues encountered during experimental workflows.

Frequently Asked Questions (FAQs)

Q1: What is the correct way to prepare and store (R)-selisistat DMSO stock solutions?

To ensure maximum stability, (R)-selisistat powder should be dissolved in fresh, anhydrous DMSO.^{[1][2][3]} It is critical to use newly opened DMSO, as it is hygroscopic and absorbed moisture can reduce the solubility and stability of the compound.^{[1][2]} Once dissolved, the stock solution should be aliquoted into single-use vials to prevent multiple freeze-thaw cycles. For long-term storage, these aliquots should be kept at -80°C.

Q2: How long can I store my (R)-selisistat stock solution in DMSO?

The stability of (R)-selisistat in DMSO is highly dependent on the storage temperature. Based on manufacturer recommendations, the following storage durations can be expected:

Storage Temperature	Recommended Duration	Citations
-80°C	Up to 2 years	
-20°C	Up to 1 year	
4°C	Not recommended for long-term storage (days)	
Room Temperature	Not recommended (hours)	

Q3: Why is it important to avoid repeated freeze-thaw cycles?

Repeatedly freezing and thawing a DMSO stock solution can compromise the stability of **(R)-selisistat**, potentially leading to degradation and a decrease in its effective concentration. This can introduce significant variability into experimental results. To avoid this, it is best practice to prepare single-use aliquots immediately after making the stock solution.

Q4: I see precipitate in my stock solution after thawing it. Is it still usable?

The appearance of a precipitate indicates that the compound has fallen out of solution. This can happen due to storage issues or if the solution's concentration is too high. You can attempt to redissolve the compound by gently warming the vial and sonicating it. However, if the precipitate does not fully dissolve, the solution should be discarded as its concentration is no longer accurate. Using fresh, anhydrous DMSO for preparation can help prevent this issue.

Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
Inconsistent or unexpected experimental results.	1. Degradation of (R)-selisistat due to improper storage (wrong temperature, prolonged storage).2. Multiple freeze-thaw cycles.3. Inaccurate concentration due to precipitation.	1. Prepare a fresh stock solution from powder using anhydrous DMSO.2. Always aliquot new stock solutions into single-use vials.3. Store aliquots at -80°C for long-term stability.
Compound precipitates out of solution upon thawing.	1. The solution may be supersaturated.2. Water may have been absorbed by the DMSO, reducing solubility.3. Stored for too long or at an incorrect temperature.	1. Gently warm and sonicate to attempt redissolution.2. If not fully redissolved, discard the aliquot.3. Ensure fresh, high-purity DMSO is used for stock preparation.
Observed loss of inhibitory activity over time.	Chemical degradation of the compound.	Discard the old stock solution and prepare a new one. Validate the activity of the new stock in a reliable positive control experiment.

Experimental Protocols

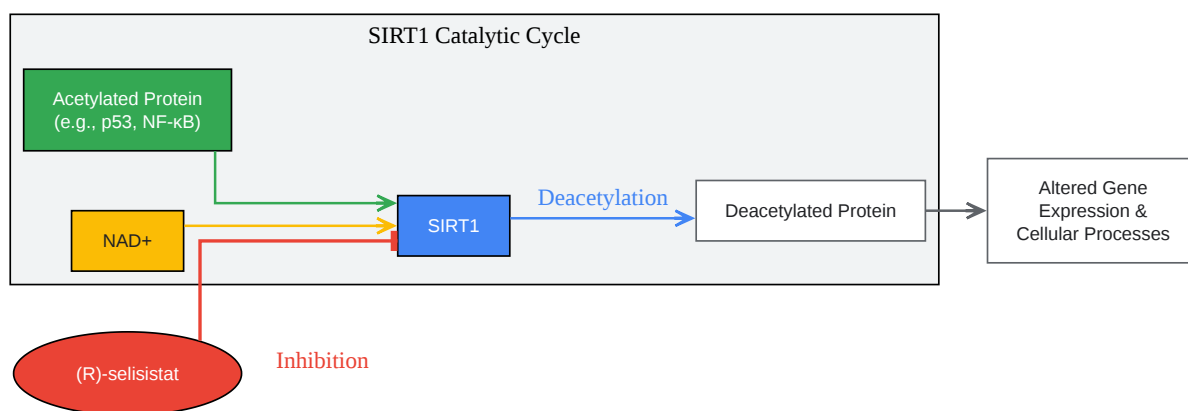
Protocol: Preparation and Storage of (R)-selisistat Stock Solution

- Preparation: Allow the (R)-selisistat vial to equilibrate to room temperature before opening.
- Weighing: Accurately weigh the desired amount of (R)-selisistat powder.
- Dissolution: Add the appropriate volume of fresh, anhydrous, high-purity DMSO to achieve the target concentration (e.g., 10 mM). Vortex or sonicate until the solid is completely dissolved.
- Aliquoting: Immediately dispense the solution into smaller, single-use volumes in sterile, light-protected tubes.

- **Storage:** Label the aliquots clearly with the compound name, concentration, and date. Store them at -80°C for long-term storage (up to 2 years) or -20°C for shorter-term storage (up to 1 year).
- **Use:** When needed for an experiment, remove a single aliquot, allow it to thaw completely at room temperature, and vortex gently before use. Discard any unused portion of the thawed aliquot to avoid a freeze-thaw cycle.

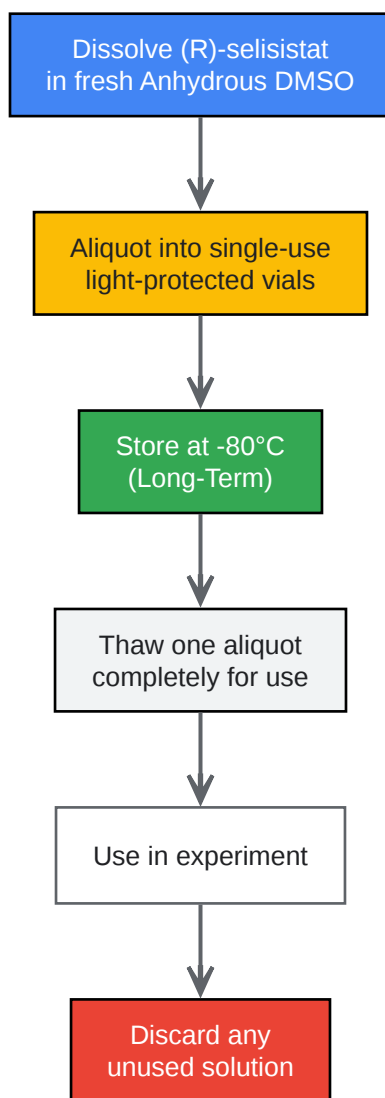
Visualized Pathways and Workflows

(R)-selisistat is an enantiomer of selisistat (EX-527), a well-characterized inhibitor of SIRT1. SIRT1 is a NAD⁺-dependent deacetylase that removes acetyl groups from various protein targets, including histones and transcription factors like p53 and NF-κB, thereby regulating a wide range of cellular processes.



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Caption: Mechanism of SIRT1 inhibition by **(R)-selisistat**.



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Caption: Recommended workflow for handling **(R)-selisistat** DMSO stock solution.

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References

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